

5-Fluorouridine 5'-triphosphate (5-FUTP): A Comprehensive Technical Guide

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Compound of Interest

Compound Name: 5-Fluorouridine 5'-triphosphate-
19F

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Abstract

5-Fluorouridine 5'-triphosphate (5-FUTP) is a fluorinated analog of the naturally occurring uridine 5'-triphosphate (UTP). As a key active metabolite of the widely used chemotherapeutic agent 5-fluorouracil (5-FU), 5-FUTP plays a critical role in the cytotoxic effects of fluoropyrimidine-based cancer therapies. Its incorporation into RNA disrupts RNA synthesis and function, leading to cell death. Beyond its significance in oncology, 5-FUTP serves as a valuable tool for researchers in molecular biology, enabling the study of RNA transcription, processing, and protein-RNA interactions through techniques such as ^{19}F Nuclear Magnetic Resonance (NMR) spectroscopy and Mass Spectrometry (MS). This technical guide provides an in-depth overview of the core properties of 5-FUTP, detailed experimental protocols for its synthesis and analysis, and a summary of its key applications.

Core Properties of 5-Fluorouridine 5'-triphosphate

5-FUTP is a synthetic nucleotide analog that closely mimics the structure of UTP, with the key difference being the substitution of a hydrogen atom with a fluorine atom at the 5th position of

the uracil base. This modification is central to its biological activity and utility in research.

Physicochemical Data

A summary of the key quantitative data for 5-FUTP is presented in Table 1.

Property	Value	Reference(s)
Chemical Formula	C ₉ H ₁₄ FN ₂ O ₁₅ P ₃	[1][2]
Molecular Weight	502.13 g/mol	[1][2]
Exact Mass	501.95910690 Da	[1]
CAS Number	3828-96-4	[1]
Appearance	White to off-white powder	Commercially available data
Solubility	Soluble in water	Commercially available data
Storage	Store at -20°C or below	Commercially available data

Metabolic Pathway and Synthesis

5-FUTP is not directly administered as a therapeutic agent but is synthesized intracellularly from its prodrug, 5-fluorouracil (5-FU). Understanding this metabolic activation pathway is crucial for both cancer biology and for designing experiments utilizing 5-FUTP.

Intracellular Metabolic Activation of 5-Fluorouracil

The conversion of 5-FU to its active metabolites, including 5-FUTP, is a multi-step enzymatic process. The primary pathway involves the conversion of 5-FU to 5-fluorouridine (5-FUrd) by uridine phosphorylase, followed by phosphorylation to 5-fluorouridine monophosphate (5-FUMP) by uridine kinase. Subsequent phosphorylations by UMP/CMP kinase and nucleoside diphosphate kinase yield 5-fluorouridine diphosphate (5-FUDP) and finally 5-FUTP.[3]



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Figure 1: Intracellular metabolic pathway of 5-Fluorouracil to 5-Fluorouridine 5'-triphosphate.

Experimental Protocol: Enzymatic Synthesis of 5-FUTP from 5-Fluorouridine

This protocol outlines a one-pot enzymatic cascade for the synthesis of 5-FUTP from 5-fluorouridine.

Materials:

- 5-Fluorouridine (5-FUrd)
- ATP (Adenosine 5'-triphosphate)
- Uridine Monophosphate Kinase (UMPK)
- Nucleoside Diphosphate Kinase (NDPK)
- Reaction Buffer (e.g., 100 mM Tris-HCl, pH 7.5, 10 mM MgCl₂, 1 mM DTT)
- Anion exchange chromatography column (e.g., DEAE-Sephadex)
- Ammonium bicarbonate solutions (for elution)

Procedure:

- Reaction Setup:
 - Dissolve 5-FUrd and a molar excess of ATP in the reaction buffer.
 - Add UMPK and NDPK to the reaction mixture. The optimal enzyme concentrations should be determined empirically but can start in the range of 0.1-1 U/mL.
- Incubation:
 - Incubate the reaction mixture at 37°C. Monitor the progress of the reaction by taking aliquots at different time points (e.g., 1, 2, 4, 8 hours) and analyzing them by HPLC.
- Reaction Termination:

- Once the reaction has reached completion (as determined by HPLC), terminate the reaction by heating at 95°C for 5 minutes or by adding an equal volume of cold ethanol to precipitate the enzymes.
- Centrifuge to pellet the precipitated proteins.
- Purification by Anion Exchange Chromatography:
 - Equilibrate the anion exchange column with a low concentration of ammonium bicarbonate (e.g., 50 mM).
 - Load the supernatant from the terminated reaction onto the column.
 - Wash the column with the equilibration buffer to remove unbound components.
 - Elute the bound nucleotides using a linear gradient of increasing ammonium bicarbonate concentration (e.g., 50 mM to 1 M). 5-FUMP, 5-FUDP, and 5-FUTP will elute at progressively higher salt concentrations.
 - Collect fractions and analyze them by HPLC to identify those containing pure 5-FUTP.
- Desalting and Lyophilization:
 - Pool the fractions containing pure 5-FUTP.
 - Remove the ammonium bicarbonate by repeated cycles of lyophilization, redissolving the sample in water between cycles.
 - The final product will be a white powder. Determine the concentration by UV spectroscopy using the appropriate molar extinction coefficient.

Applications in Research and Drug Development

5-FUTP's ability to be incorporated into RNA makes it a versatile tool for studying various aspects of RNA biology.

In Vitro Transcription

5-FUTP can be used as a substrate for in vitro transcription reactions catalyzed by RNA polymerases such as T7, T3, and SP6. This allows for the synthesis of RNA transcripts containing fluorine labels, which can be used for structural and functional studies.

Experimental Protocol: In Vitro Transcription with 5-FUTP

This protocol provides a general guideline for incorporating 5-FUTP into an in vitro transcription reaction. The optimal ratio of 5-FUTP to UTP may need to be determined empirically depending on the specific application.

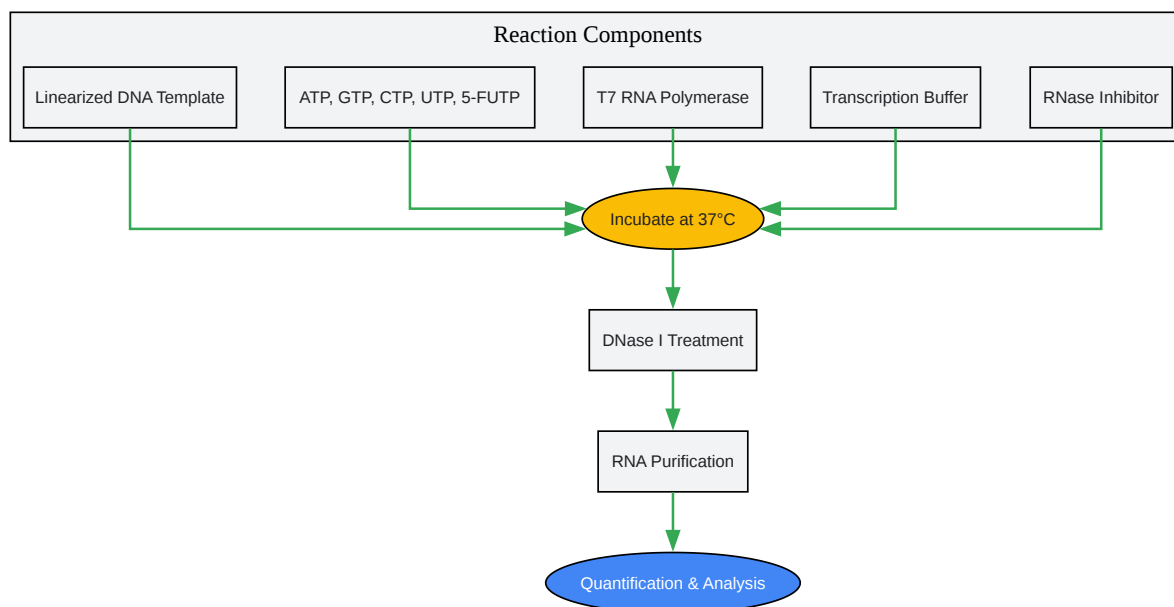
Materials:

- Linearized DNA template containing the promoter for the desired RNA polymerase (e.g., T7)
- T7 RNA Polymerase
- Transcription Buffer (e.g., 40 mM Tris-HCl, pH 7.9, 6 mM MgCl₂, 2 mM spermidine, 10 mM DTT)
- ATP, GTP, CTP solution
- UTP solution
- 5-FUTP solution
- RNase Inhibitor
- DNase I (RNase-free)

Procedure:

- Reaction Setup:
 - In an RNase-free tube, combine the following components at room temperature in the order listed:
 - Nuclease-free water

- Transcription Buffer (10X)
- ATP, GTP, CTP (at a final concentration of e.g., 2 mM each)
- UTP and 5-FUTP (The ratio will depend on the desired labeling efficiency. For partial incorporation, a 1:1 or 1:3 ratio of UTP to 5-FUTP can be a starting point. For full substitution, omit UTP).
- Linearized DNA template (e.g., 1 µg)
- RNase Inhibitor (e.g., 40 units)
- T7 RNA Polymerase (e.g., 50 units)
- Incubation:
 - Mix gently and incubate at 37°C for 2-4 hours.
- DNase Treatment:
 - Add DNase I (e.g., 2 units) to the reaction mixture and incubate at 37°C for 15 minutes to digest the DNA template.
- RNA Purification:
 - Purify the synthesized RNA using a standard method such as phenol:chloroform extraction followed by ethanol precipitation, or by using a commercially available RNA purification kit.
- Quantification and Analysis:
 - Determine the concentration of the purified RNA using a spectrophotometer.
 - Analyze the integrity and size of the RNA transcript by gel electrophoresis.



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Figure 2: General workflow for in vitro transcription incorporating 5-FUTP.

Analytical Techniques for 5-FUTP Characterization

Several analytical techniques are employed to detect, quantify, and characterize 5-FUTP and its incorporation into RNA.

¹⁹F Nuclear Magnetic Resonance (NMR) Spectroscopy

¹⁹F NMR is a powerful non-invasive technique for detecting and quantifying fluorinated compounds. The fluorine nucleus has a spin of 1/2 and 100% natural abundance, making ¹⁹F NMR a highly sensitive method.

Experimental Protocol: ¹⁹F NMR Analysis of 5-FUTP

This protocol provides a general framework for acquiring ^{19}F NMR spectra of 5-FUTP.

Materials:

- Purified 5-FUTP sample
- D_2O for locking
- Internal standard (optional, e.g., trifluoroacetic acid)
- NMR spectrometer equipped with a fluorine probe

Procedure:

- Sample Preparation:
 - Dissolve the 5-FUTP sample in D_2O to a final concentration suitable for NMR analysis (typically in the mM range).
 - If using an internal standard for quantification, add a known amount to the sample.
- NMR Data Acquisition:
 - Tune and match the fluorine probe.
 - Acquire a 1D ^{19}F NMR spectrum. Key parameters to optimize include:
 - Pulse angle: A $30\text{--}45^\circ$ pulse angle is often used to allow for shorter relaxation delays.
 - Relaxation delay (d_1): Should be at least 5 times the longest T_1 of the fluorine nuclei to ensure accurate quantification.
 - Number of scans: Dependent on the sample concentration and desired signal-to-noise ratio.
- Data Processing and Analysis:
 - Apply a Fourier transform to the acquired free induction decay (FID).

- Phase the spectrum and perform baseline correction.
- Reference the chemical shifts to the internal standard or an external reference. The chemical shift of the fluorine in 5-FUTP will be distinct from other fluorinated metabolites.
- Integrate the peak corresponding to 5-FUTP to determine its relative or absolute concentration.

Mass Spectrometry (MS)

Mass spectrometry, particularly when coupled with liquid chromatography (LC-MS), is a highly sensitive and specific method for the identification and quantification of 5-FUTP, especially in complex biological matrices.

Experimental Protocol: LC-MS/MS Analysis of 5-FUTP

This protocol outlines a general procedure for the analysis of 5-FUTP in biological samples.

Materials:

- Biological sample (e.g., cell lysate, plasma)
- Internal standard (e.g., ^{13}C , ^{15}N -labeled 5-FUTP)
- Methanol or acetonitrile for protein precipitation
- LC-MS/MS system with an electrospray ionization (ESI) source
- Reversed-phase or HILIC chromatography column

Procedure:

- Sample Preparation:
 - Spike the biological sample with the internal standard.
 - Perform protein precipitation by adding 3 volumes of cold methanol or acetonitrile.
 - Vortex and centrifuge to pellet the precipitated proteins.

- Transfer the supernatant to a new tube and evaporate to dryness under a stream of nitrogen.
- Reconstitute the sample in the initial mobile phase.
- LC-MS/MS Analysis:
 - Inject the prepared sample onto the LC-MS/MS system.
 - Separate the analytes using a suitable gradient of mobile phases.
 - Detect the analytes using the mass spectrometer in negative ion mode.
 - Use multiple reaction monitoring (MRM) for quantification, monitoring specific precursor-to-product ion transitions for both 5-FUTP and the internal standard.
- Data Analysis:
 - Integrate the peak areas for the MRM transitions of 5-FUTP and the internal standard.
 - Calculate the concentration of 5-FUTP in the original sample by comparing the peak area ratio of the analyte to the internal standard against a standard curve.

Conclusion

5-Fluorouridine 5'-triphosphate is a molecule of significant interest in both clinical and research settings. As the active metabolite of 5-FU, its role in RNA-directed cytotoxicity is fundamental to the efficacy of fluoropyrimidine chemotherapy. For researchers, 5-FUTP provides a powerful tool to investigate the intricacies of RNA biology. The detailed protocols provided in this guide offer a starting point for the synthesis, purification, and analysis of this important nucleotide analog, enabling further advancements in drug development and our understanding of fundamental biological processes.

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